

Personal protective equipment for handling Palmitoleic acid-13C16

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Compound of Interest

Compound Name: Palmitoleic acid-13C16

Cat. No.: B12059070

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Essential Safety and Handling Guide for Palmitoleic Acid-13C16

This guide provides crucial safety and logistical information for the handling and disposal of **Palmitoleic acid-13C16**, a stable isotope-labeled fatty acid used in metabolic research.^{[1][2][3][4][5]} Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Palmitoleic acid-13C16 is a combustible liquid that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[6][7][8]} The following personal protective equipment is mandatory when handling this substance.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times.
Skin and Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Fume hood	All handling of the liquid should be done in a well-ventilated fume hood to avoid inhalation of vapors.[8]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for safely handling **Palmitoleic acid-13C16** from receipt to experimental use.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, well-ventilated area, away from ignition sources.[8] The recommended storage temperature is typically between 2-8°C.[6]
- Preparation:
 - Before handling, ensure that a fume hood is operational and that all necessary PPE is correctly worn.
 - Prepare all required materials (e.g., solvents, glassware) within the fume hood to minimize movement of the open container.
- Handling and Use:
 - Conduct all transfers and dilutions of **Palmitoleic acid-13C16** inside a certified chemical fume hood.

- Use appropriate, calibrated equipment for accurate measurement.
- Avoid direct contact with skin and eyes. In case of accidental contact, immediately flush the affected area with copious amounts of water.[8]
- Keep the container tightly sealed when not in use.

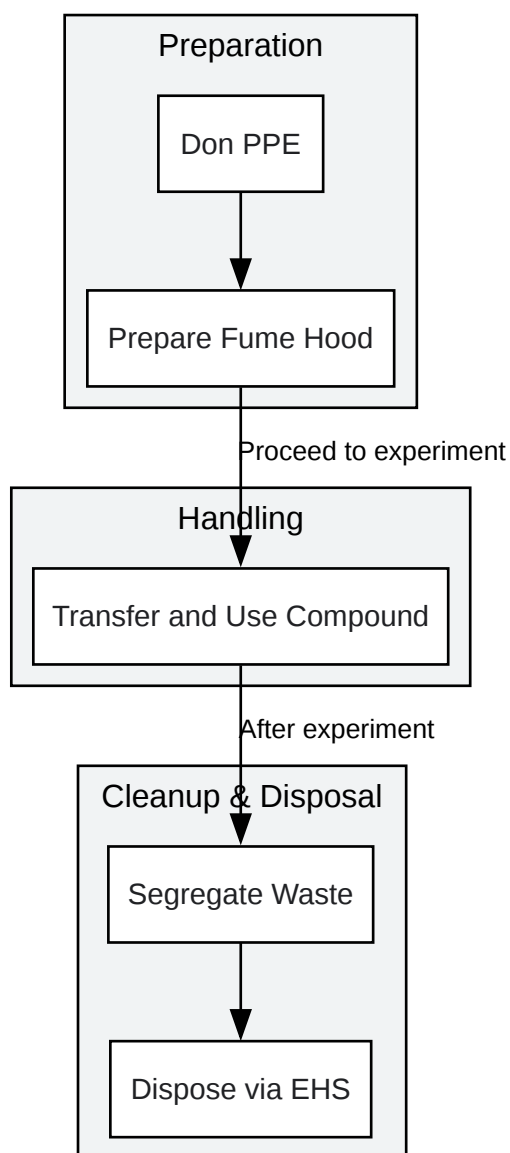
Disposal Plan

Proper disposal of **Palmitoleic acid-13C16** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All disposable materials that have come into contact with **Palmitoleic acid-13C16** (e.g., pipette tips, gloves, absorbent paper) must be collected in a designated, labeled hazardous waste container.
 - Unused or waste **Palmitoleic acid-13C16** should be collected in a separate, sealed, and clearly labeled waste container.
- Waste Disposal:
 - Dispose of all chemical waste in accordance with local, state, and federal regulations.
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of isotopically labeled chemical waste.

Workflow for Handling Palmitoleic Acid-13C16

The following diagram illustrates the key stages of the handling and disposal workflow.



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References

- 1. Palmitoleic acid-13C16 | CAS#:2483735-57-3 | Chemsrsc [chemsrc.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. Stable Isotope Labeling Highlights Enhanced Fatty Acid and Lipid Metabolism in Human Acute Myeloid Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Stable isotope-labeled tracers for the investigation of fatty acid and triglyceride metabolism in humans in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Analysis of Fatty Acid Metabolism Using Stable Isotope Tracers and Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Palmitoleic acid-13C16 Aldrich [sigmaaldrich.com]
- 7. Palmitoleic acid (U- $^{13}\text{C}_{16}$, 98%) CP 97% | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 8. agilent.com [agilent.com]
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